

Application Notes: The Use of 11-Dehydrothromboxane B3 in Nutritional Intervention Studies

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Compound of Interest

Compound Name: *11-Dehydro thromboxane B3*

Cat. No.: *B10767922*

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Introduction

11-dehydrothromboxane B3 (11-dehydro-TXB3) is a stable, urinary metabolite of thromboxane A3 (TXA3).^[1] TXA3 is synthesized from the omega-3 fatty acid eicosapentaenoic acid (EPA), commonly found in fish oil. In nutritional intervention studies, measuring urinary 11-dehydro-TXB3 serves as a specific and reliable biomarker for assessing compliance with EPA supplementation and for investigating the downstream biological effects of omega-3 fatty acids.^{[2][3]} Unlike the highly transient TXA3, 11-dehydro-TXB3 has a longer half-life, and its measurement in urine provides a time-integrated index of in vivo TXA3 production.

This is distinct from 11-dehydrothromboxane B2, a metabolite of the pro-aggregatory thromboxane A2 derived from the omega-6 fatty acid arachidonic acid, which is often used as a marker of in vivo platelet activation.^[4] Therefore, monitoring 11-dehydro-TXB3 allows researchers to specifically track the metabolic fate of supplemented omega-3s and their influence on eicosanoid pathways.

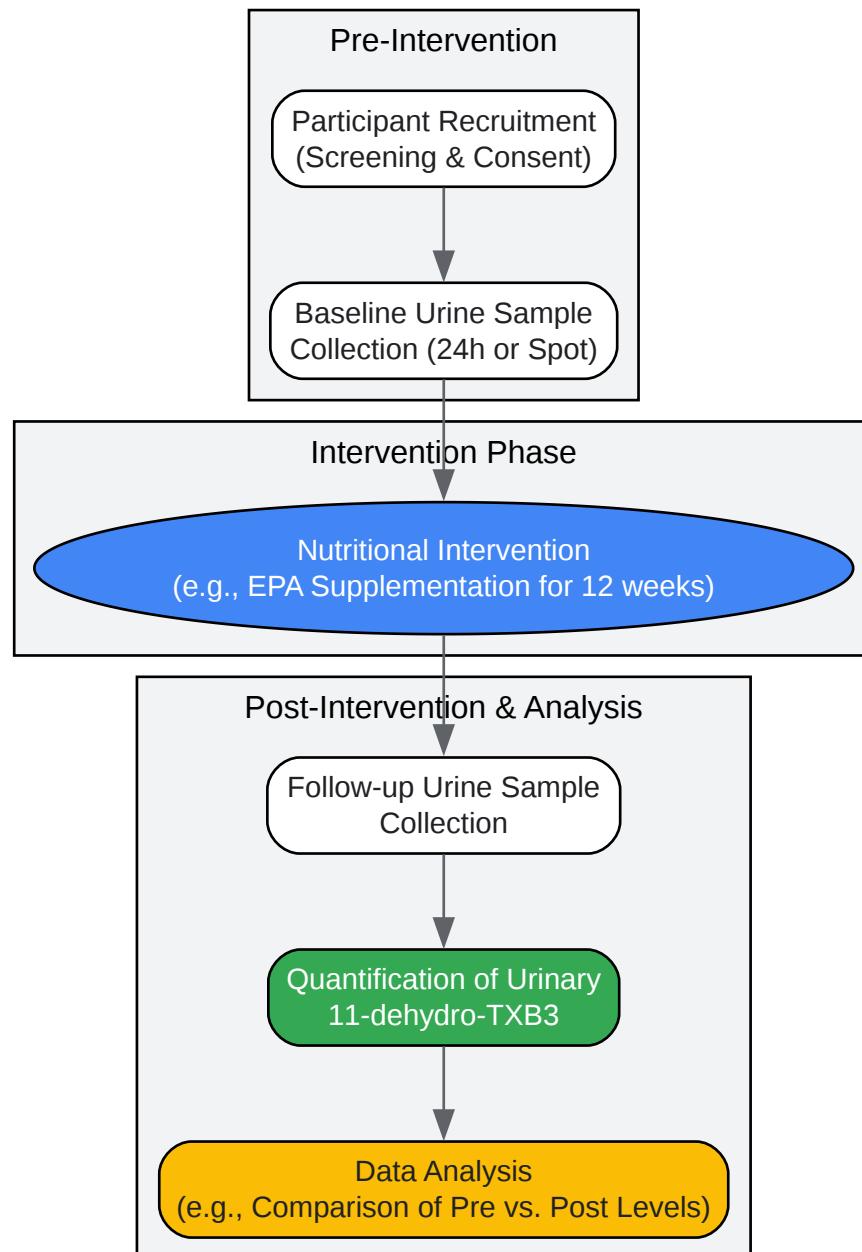
Key Applications

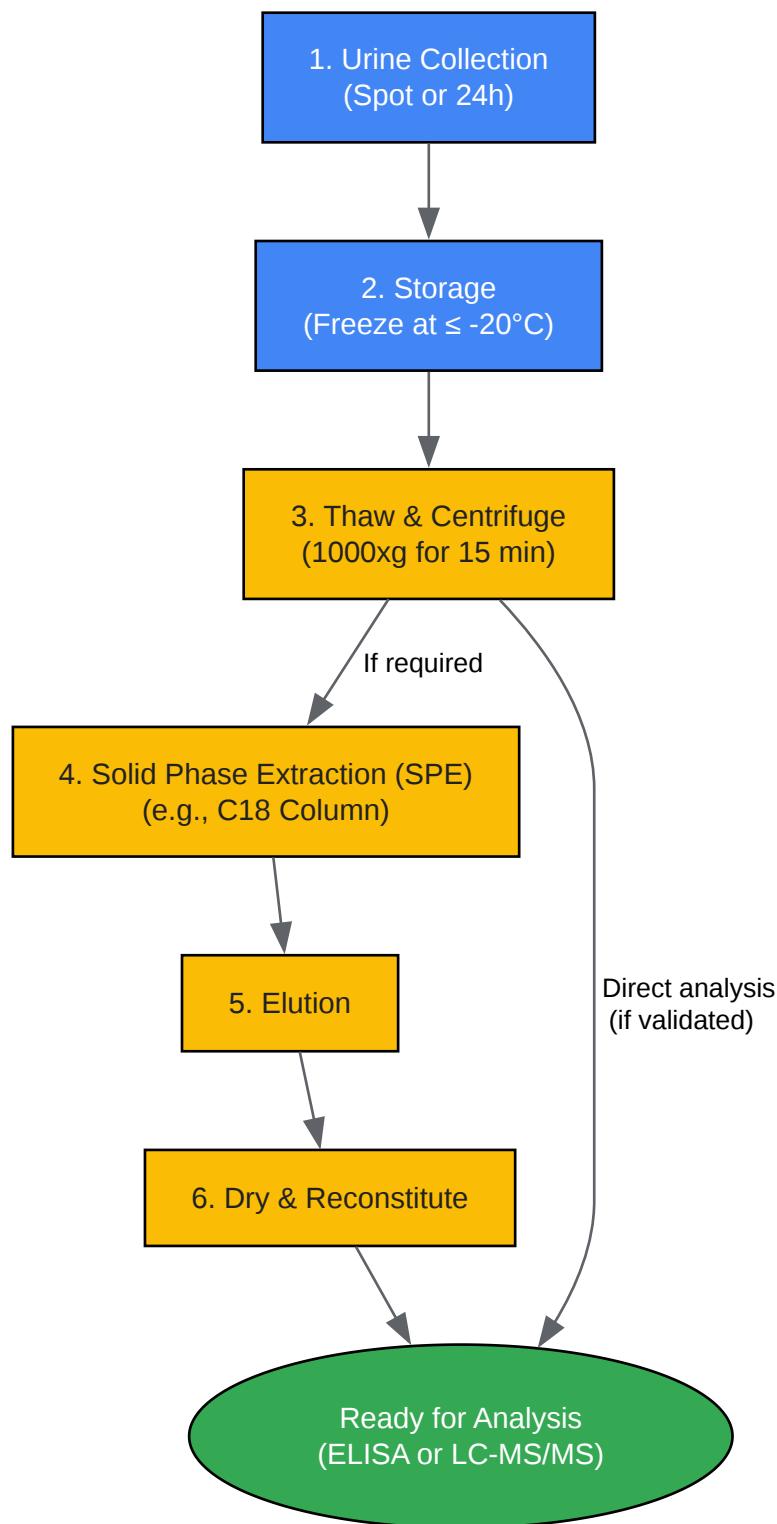
- **Biomarker of EPA Intake:** An increase in urinary 11-dehydro-TXB3 levels post-supplementation confirms the subject's compliance and the bioavailability of the administered EPA.^[2]

- Assessing Cardiovascular Effects: Used to study the influence of omega-3 fatty acids on platelet function and cardiovascular health, as thromboxanes are key mediators in platelet aggregation and vasoconstriction.[5][6]
- Evaluating Anti-inflammatory Pathways: Provides insight into the modulation of eicosanoid profiles away from pro-inflammatory omega-6 derived mediators towards less inflammatory omega-3 derived mediators.

Signaling Pathway: EPA to 11-Dehydrothromboxane B3

The following diagram illustrates the metabolic conversion of Eicosapentaenoic Acid (EPA) into its downstream urinary metabolite, 11-dehydrothromboxane B3. This pathway is central to understanding its role as a biomarker.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Microdetermination of 11-dehydrothromboxane B3 in human urine by gas chromatography--selected-ion monitoring using (18O2) analogue as an internal standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Biomarkers of fish oil omega-3 polyunsaturated fatty acids intake in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. The Effect of Omega-3 Fatty Acids on Thromboxane, Brain-Derived Neurotrophic Factor, Homocysteine, and Vitamin D in Depressive Children and Adolescents: Randomized Controlled Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. omega-3 Polyunsaturated Fatty Acid Biomarkers and Coronary Heart Disease Pooling Project of 19 Cohort Studies [umu.diva-portal.org]
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